

Technical Support Center: 2,4,6-Trifluorobenzoyl Fluoride

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Compound of Interest

Compound Name: 2,4,6-Trifluorobenzoyl fluoride

Cat. No.: B135776

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This guide provides essential information for the safe storage and handling of **2,4,6-trifluorobenzoyl fluoride**, addressing common issues encountered by researchers, scientists, and drug development professionals.

Frequently Asked Questions (FAQs)

Q1: What is **2,4,6-trifluorobenzoyl fluoride** and what are its primary hazards?

2,4,6-Trifluorobenzoyl fluoride ($C_7H_2ClF_3O$) is a chemical intermediate.^[1] Its primary hazards include being corrosive and causing severe skin burns and eye damage.^{[2][3]} It is also toxic if swallowed and can cause skin and eye irritation.

Q2: What are the recommended storage conditions for **2,4,6-trifluorobenzoyl fluoride**?

The compound must be stored in a tightly closed container in a dry, cool, and well-ventilated place.^{[4][5]} It should be kept away from heat, sparks, and open flames.^[5] The storage area should be designated as a corrosives area.^[5]

Q3: What materials are incompatible with **2,4,6-trifluorobenzoyl fluoride**?

It is incompatible with strong oxidizing agents, strong bases, strong acids, and strong reducing agents.^{[4][5]} Contact with these materials should be strictly avoided to prevent potentially vigorous reactions.

Q4: What personal protective equipment (PPE) is required when handling this compound?

When handling **2,4,6-trifluorobenzoyl fluoride**, it is mandatory to wear protective gloves, protective clothing, and eye/face protection, such as chemical safety goggles or a face shield. [4][6] If there is a risk of inhalation of dusts, mists, or vapors, a NIOSH/MSHA or European Standard EN 149 approved respirator should be used.[4]

Troubleshooting Guide

Problem 1: I observe fumes or a color change in my sample of **2,4,6-trifluorobenzoyl fluoride**.

- Possible Cause: This may indicate decomposition or a reaction with contaminants. A primary cause is hydrolysis due to exposure to moisture. Acyl fluorides can react with water to produce the corresponding carboxylic acid (2,4,6-trifluorobenzoic acid) and hydrogen fluoride gas.
- Solution:
 - Ensure you are working in a well-ventilated area, preferably a fume hood, and wearing appropriate PPE.
 - Check the integrity of the container seal. If it is compromised, transfer the product to a new, dry, suitable container under an inert atmosphere if possible.
 - Review your storage and handling procedures to identify and eliminate potential sources of moisture contamination.[7] Always keep containers tightly sealed when not in use.[7]

Problem 2: A spill of **2,4,6-trifluorobenzoyl fluoride** has occurred in the lab.

- Solution: The response depends on the size of the spill.
 - Minor Spills:
 - Ensure adequate ventilation and wear full PPE.[6]
 - Cover the spill with an inert absorbent material such as sand, silica gel, or a universal binder.[4] Do not use combustible materials like sawdust.[4]
 - Collect the absorbed material into a suitable, closed container for disposal.[4][6]

- Clean the affected area thoroughly.
- Major Spills:
 - Evacuate the danger area immediately.
 - Remove all sources of ignition.[\[5\]](#)[\[7\]](#)
 - Ensure the area is well-ventilated before re-entry.
 - Follow the procedure for minor spills using appropriate PPE and consult your institution's emergency procedures.

Problem 3: The compound appears to have solidified or is difficult to dispense.

- Possible Cause: While the melting point is not consistently reported across all safety documents, some acyl fluorides can be solids or high-viscosity liquids at standard laboratory temperatures.
- Solution:
 - If gentle warming is required, do so cautiously using a water bath in a well-ventilated fume hood. Avoid direct, high-heat sources.
 - Ensure the container is sealed properly before warming to prevent moisture ingress from condensation.
 - Once liquefied, ensure the compound is homogeneous before use.

Data and Properties

Physical and Chemical Properties

Property	Value	Reference
Molecular Formula	C ₇ H ₂ ClF ₃ O	[1]
Molecular Weight	194.54 g/mol	[1]
Appearance	Clear, colorless liquid	[8]

Storage and Handling Summary

Parameter	Recommendation	Source(s)
Storage Temperature	Cool place	[4][5]
Atmosphere	Dry, well-ventilated area	[4][5]
Container	Tightly closed, original container	[4][7]
Incompatibilities	Strong oxidizing agents, strong bases, acids	[4][5]
Personal Protection	Gloves, safety goggles, protective clothing	[6]

Experimental Protocols

Protocol 1: General Handling and Dispensing

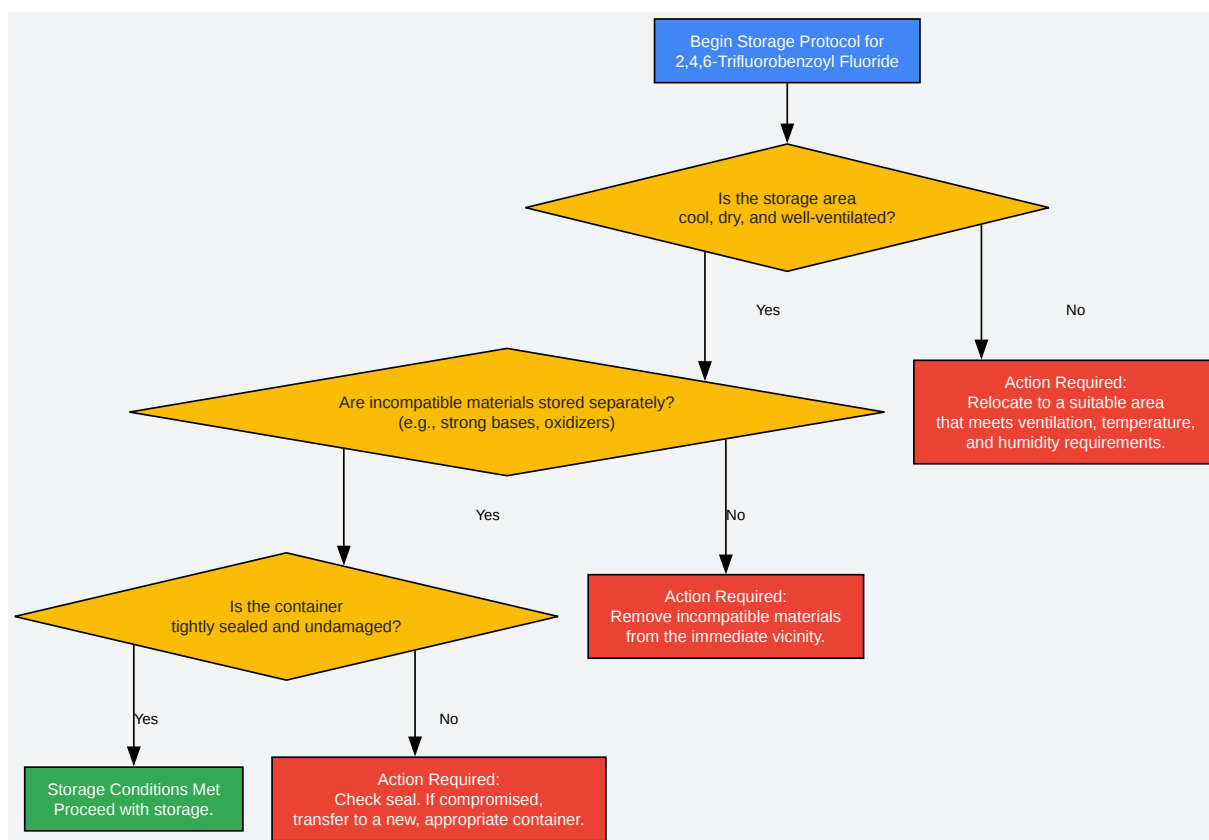
- Before handling, ensure you have read and understood the Safety Data Sheet (SDS).
- Work exclusively within a certified chemical fume hood to avoid inhalation of vapors.[4]
- Don the required PPE: chemical-resistant gloves (inspect before use), a lab coat, and chemical safety goggles.[6]
- Ensure all glassware and equipment are clean and thoroughly dried to prevent hydrolysis.
- When not in use, keep the container tightly sealed.[4]

- After handling, wash hands and any exposed skin thoroughly.^[4] Do not eat, drink, or smoke in the work area.

Protocol 2: Emergency First Aid

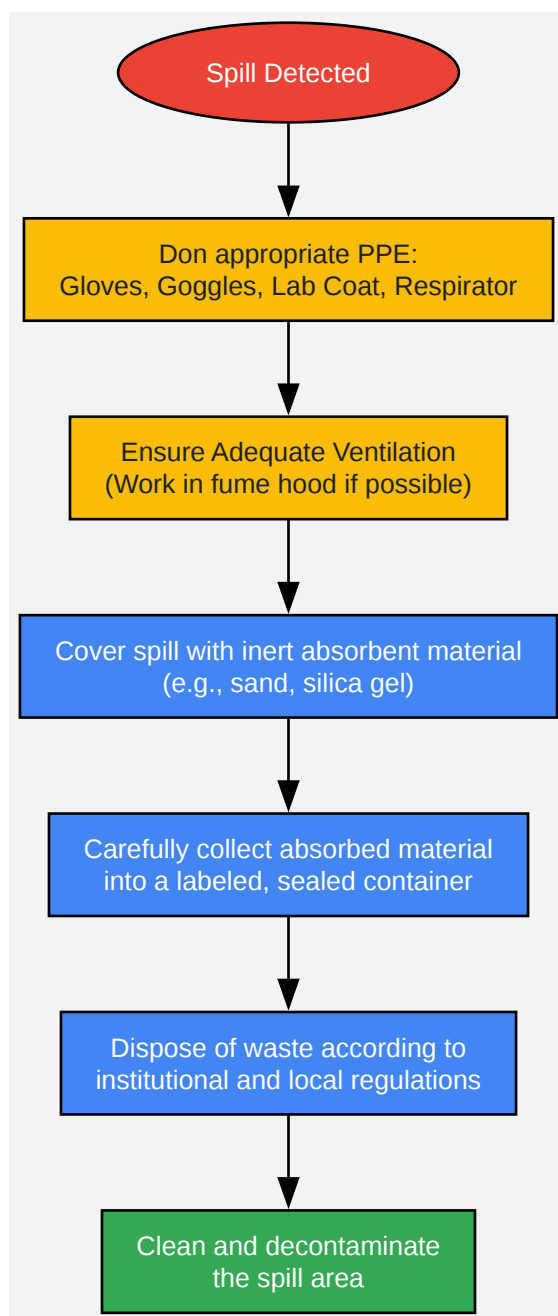
- In case of skin contact: Immediately wash off with plenty of soap and water.^[4] Remove all contaminated clothing. If skin irritation occurs, seek medical attention.^[4]
- In case of eye contact: Rinse cautiously and immediately with plenty of water for several minutes, also under the eyelids.^[4] Remove contact lenses if present and easy to do.^[4] Continue rinsing and seek immediate medical attention.^[4]
- If inhaled: Remove the victim to fresh air and keep at rest in a position comfortable for breathing.^[4] If you feel unwell, call a POISON CENTER or doctor.^[4]
- If swallowed: Rinse mouth. Immediately call a POISON CENTER or doctor.

Visual Guides



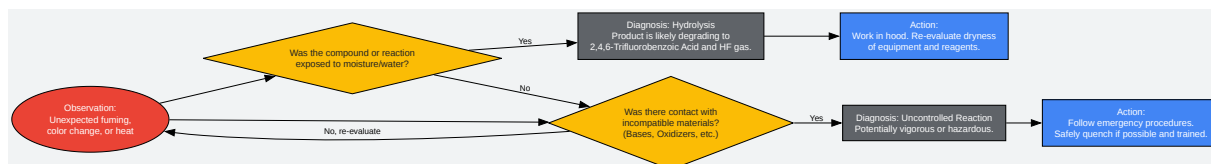
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Caption: Decision workflow for ensuring safe storage conditions.



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Caption: Step-by-step workflow for responding to a chemical spill.



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Caption: Troubleshooting guide for unexpected reaction behavior.

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